

Technical Guide: (4-Amino-2-chlorophenyl)-phenylmethanol

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Compound of Interest

Compound Name: (4-Amino-2-chlorophenyl)-phenylmethanol

Cat. No.: B4447576

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Executive Summary & Chemical Identity

(4-Amino-2-chlorophenyl)-phenylmethanol is a functionalized benzhydrol derivative characterized by the presence of an electron-withdrawing chlorine atom at the ortho position and an electron-donating amino group at the para position relative to the central carbinol carbon.^[1]

This compound serves as a critical scaffold in Medicinal Chemistry, specifically in the synthesis of Tyrosine Kinase Inhibitors (TKIs) (e.g., quinazoline derivatives) and Next-Generation Antihistamines where the benzhydryl moiety is required for receptor binding affinity.

Chemical Identifiers

Property	Detail
IUPAC Name	(4-Amino-2-chlorophenyl)(phenyl)methanol
Common Name	4-Amino-2-chlorobenzhydrol
Molecular Formula	C ₁₃ H ₁₂ ClNO
Molecular Weight	233.69 g/mol
CAS Number	Not Widely Listed (See Note below)
Precursor CAS	61747-12-4 (4-Amino-2-chlorobenzophenone)
SMILES	<chem>NC1=CC(Cl)=C(C(O)C2=CC=CC=C2)C=C1</chem>
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, MeOH, EtOH; Sparingly soluble in Water



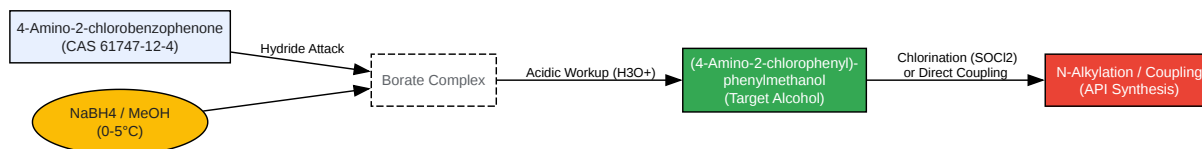
Critical Note on Sourcing: This specific alcohol is often synthesized in situ or on-demand due to the stability of its ketone precursor. Commercial procurement typically focuses on the precursor 4-Amino-2-chlorobenzophenone (CAS 61747-12-4), which is then reduced to the target alcohol.

Synthesis & Reaction Mechanism

The most robust route to **(4-Amino-2-chlorophenyl)-phenylmethanol** is the chemoselective reduction of 4-amino-2-chlorobenzophenone. This protocol avoids the protection/deprotection steps often required when starting from 4-nitro-2-chlorobenzophenone.

Reaction Pathway (DOT Visualization)

The following diagram illustrates the synthesis from the ketone precursor and potential downstream coupling.



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Figure 1: Chemoselective reduction pathway for the synthesis of the target benzhydrol.

Validated Experimental Protocol

Objective: Synthesis of 10g of **(4-Amino-2-chlorophenyl)-phenylmethanol**.

Reagents:

- 4-Amino-2-chlorobenzophenone (10.0 g, 43.2 mmol)
- Sodium Borohydride (NaBH_4) (1.63 g, 43.2 mmol) [1.0 eq]
- Methanol (anhydrous) (100 mL)
- Acetic Acid (glacial) (for quenching)

Step-by-Step Methodology:

- **Dissolution:** Charge 4-amino-2-chlorobenzophenone and Methanol into a 250 mL 3-neck round-bottom flask equipped with a thermometer and nitrogen inlet. Stir until fully dissolved.
- **Cooling:** Cool the solution to 0–5°C using an ice/salt bath. Causality: Low temperature prevents over-reduction or side reactions with the amino group.
- **Reduction:** Add NaBH_4 portion-wise over 30 minutes. Note: Exothermic reaction; maintain internal temperature <10°C.
- **Monitoring:** Stir at 0°C for 1 hour, then allow to warm to room temperature (20–25°C). Monitor by TLC (Eluent: Hexane/EtOAc 7:3). The ketone spot ($R_f \sim 0.6$) should disappear, and the

alcohol spot ($R_f \sim 0.3$) should appear.

- Quenching: Carefully quench the reaction with Glacial Acetic Acid (dropwise) until pH $\sim 6-7$.
- Extraction: Evaporate Methanol under reduced pressure. Resuspend the residue in Water (50 mL) and extract with Ethyl Acetate (3 x 50 mL).
- Purification: Wash combined organics with Brine, dry over Na_2SO_4 , and concentrate. Recrystallize from Hexane/Ethanol to obtain the pure product.

Analytical Characterization

To validate the identity and purity of the synthesized intermediate, the following analytical parameters must be met.

HPLC Method (Reverse Phase)

This method separates the target alcohol from the ketone precursor and potential des-chloro impurities.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 10% B; 2-15 min: 10% $\rightarrow$ 90% B; 15-20 min: 90% B
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (Aromatic) and 210 nm
Retention Time	Ketone (~ 12.5 min); Target Alcohol (~ 9.8 min)

Spectroscopic Identification

- ^1H NMR (400 MHz, DMSO-d_6):

- δ 5.85 (d, 1H, CH-OH) – Diagnostic benzylic proton.
- δ 6.10 (d, 1H, -OH) – Hydroxyl proton (exchangeable).
- δ 5.40 (s, 2H, -NH₂) – Broad singlet for amino group.
- δ 6.50–7.40 (m, 8H, Aromatic protons) – Complex region due to non-equivalence caused by the chiral center.
- Mass Spectrometry (ESI+):
 - $[M+H]^+ = 234.1$ (Consistent with C₁₃H₁₂ClNO).
 - Isotope Pattern: 3:1 ratio for M and M+2 peaks (confirming presence of one Chlorine atom).

Applications in Drug Development

(4-Amino-2-chlorophenyl)-phenylmethanol acts as a versatile Pharmacophore Scaffold.^[1]

Tyrosine Kinase Inhibitor (TKI) Synthesis

The 4-amino group serves as a nucleophile to attach the benzhydryl moiety to quinazoline or pyrimidine cores, a common structural motif in EGFR inhibitors.

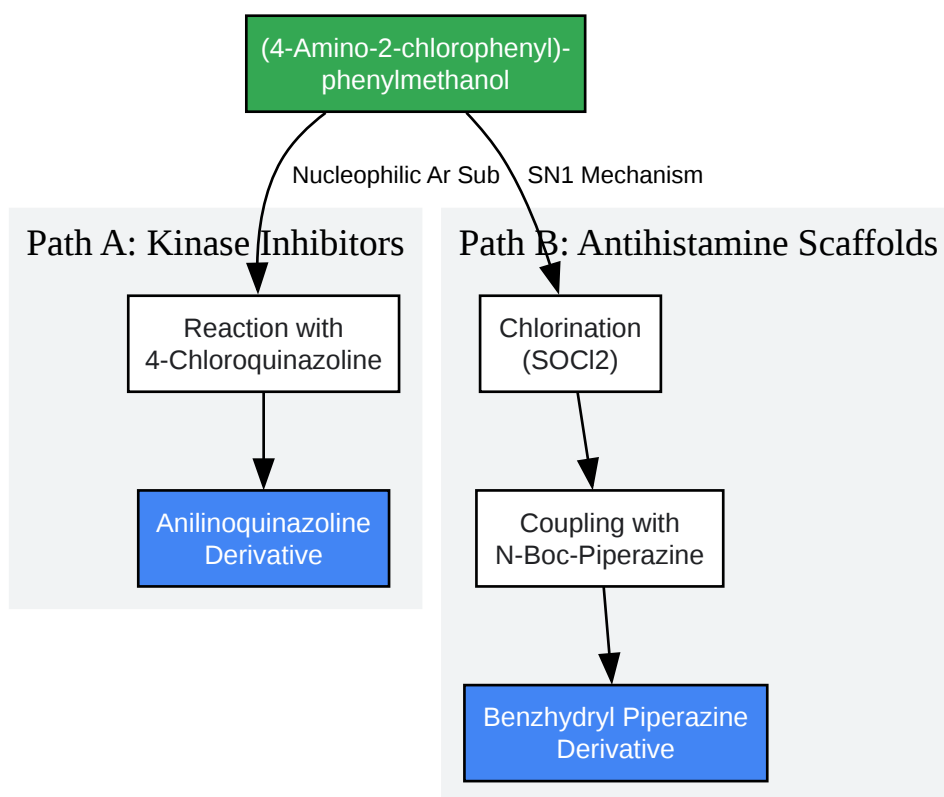
- Mechanism: The steric bulk of the ortho-chloro group forces the phenyl rings into a non-planar conformation, often improving selectivity for the ATP-binding pocket of kinases.

Antihistamine Derivatization

Similar to Cetirizine or Hydroxyzine, the benzhydryl hydroxyl group can be converted to a chloride (using SOCl₂) and then coupled with piperazine derivatives.

- Advantage:^{[2][3][4][5][6]} The 4-amino group allows for further functionalization (e.g., sulfonylation or amidation) to tune lipophilicity (LogP) and blood-brain barrier penetration.

Workflow: Downstream Coupling (DOT Visualization)



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Figure 2: Divergent synthesis pathways utilizing the target alcohol as a core scaffold.

Safety & Handling (SDS Summary)

While specific toxicological data for the alcohol is limited, it should be handled with the same precautions as its ketone precursor and chlorobenzene derivatives.

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed (H302)	Do not eat, drink, or smoke when using.
Skin Irritation	Causes skin irritation (H315)	Wear nitrile gloves (min 0.11mm).
Eye Irritation	Causes serious eye irritation (H319)	Wear safety goggles.
STOT-SE	May cause respiratory irritation (H335)	Use only in a fume hood.

References

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Sources

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